

# Safeguarding Your Research: A Comprehensive Guide to Handling Pivaloylacetonitrile

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## Compound of Interest

Compound Name: Pivaloylacetonitrile

Cat. No.: B1295116

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for working with **Pivaloylacetonitrile**, including detailed operational and disposal plans to ensure a secure laboratory environment.

## Hazard Identification and Classification

**Pivaloylacetonitrile** is classified as a hazardous substance with the following primary concerns:

- Acute Toxicity: Toxic if swallowed and harmful in contact with skin or if inhaled.[\[1\]](#)[\[2\]](#)
- Irritation: Causes skin and serious eye irritation.[\[2\]](#)
- Environmental Hazard: Harmful to aquatic life with long-lasting effects.[\[1\]](#)

Signal Word: Danger[\[1\]](#)[\[2\]](#)

## Quantitative Data Summary

Data Point	Value	Source
CAS Number	59997-51-2	[1][2]
Molecular Formula	C7H11NO	[1]
Molecular Weight	125.17 g/mol	[1]
Melting Point	66 - 72 °C (150.8 - 161.6 °F)	[2]
Acute Toxicity (Oral, Rat LD50)	283 mg/kg	
UN Number	3439	[2]
Hazard Class	6.1 (Toxic)	[2]
Packing Group	III	[2]

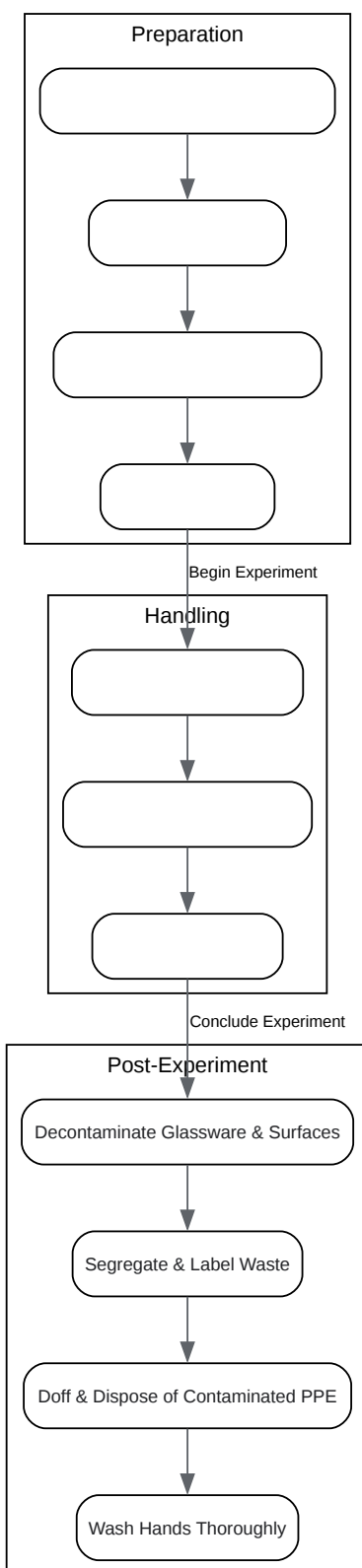
## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical when handling **Pivaloylacetonitrile**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Double gloving is recommended.	To prevent skin contact, as the substance is harmful upon dermal absorption.[1][2][3]
Eye and Face Protection	Safety glasses with side-shields or chemical splash goggles. A face shield is recommended where there is a potential for splashing.	To protect against serious eye irritation.[2][3][4]
Skin and Body Protection	A full-length laboratory coat with long sleeves, long pants, and closed-toe shoes. An impervious apron may be necessary if there is a significant splash potential.	To minimize skin exposure and contamination of personal clothing.[5][6]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood is mandatory.[1][4][5] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[2][7]	To prevent inhalation of harmful dust or vapors.[1][2]

## Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the necessary steps for safely handling **Pivaloylacetonitrile** from preparation to the conclusion of the experimental work.



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**Caption:** Workflow for Safe Handling of **Pivaloylacetonitrile**

## Experimental Protocol: Detailed Methodology

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for **Pivaloylacetonitrile** before commencing any work.[\[3\]](#)[\[5\]](#)
  - Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[\[3\]](#)[\[5\]](#)
  - Don all required PPE as specified in the table above.
  - Prepare a designated work area within a certified chemical fume hood.[\[3\]](#)[\[5\]](#) Keep the sash at the lowest practical height.
  - Ensure a spill kit appropriate for solid chemical spills is available nearby.
- Handling:
  - When weighing the solid, perform this task within the chemical fume hood to minimize the risk of inhalation.
  - Use a spatula or other appropriate tool to transfer the solid. Avoid creating dust.
  - Carefully add the **Pivaloylacetonitrile** to the reaction vessel, ensuring no material is spilled.
  - Conduct all experimental procedures involving this chemical within the fume hood.
  - Avoid contact with strong oxidizing agents and strong bases.[\[2\]](#)
- Post-Experiment Cleanup:
  - Decontaminate all glassware and surfaces that have come into contact with **Pivaloylacetonitrile**. A recommended procedure is to rinse with a pH 10 buffer solution, followed by a thorough cleaning with an appropriate solvent (e.g., ethanol or acetone), collecting all rinsate as hazardous waste.[\[6\]](#)

- Segregate all waste streams as outlined in the disposal plan below.
- Carefully remove and dispose of contaminated gloves and other disposable PPE as hazardous waste.
- Wash hands and forearms thoroughly with soap and water after completing the work and removing PPE.[2]

## Disposal Plan

Proper disposal of **Pivaloylacetonitrile** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation and Collection

- Solid **Pivaloylacetonitrile** Waste: Collect any unused or waste **Pivaloylacetonitrile** in a clearly labeled, sealed container designated for "Acutely Toxic Solid Waste".
- Contaminated Labware and Debris: All disposable items that have come into contact with **Pivaloylacetonitrile**, such as gloves, weighing paper, and paper towels, must be disposed of as hazardous waste.[8] These should be collected in a separate, clearly labeled, sealed plastic bag or container.[8]
- Liquid Waste: Any solutions containing **Pivaloylacetonitrile** and rinsate from decontamination procedures should be collected in a dedicated, sealed, and clearly labeled container for "Acutely Toxic Liquid Waste". Do not mix with other solvent waste streams unless explicitly permitted by your institution's waste management guidelines.[9]
- Empty Containers: Empty containers that held **Pivaloylacetonitrile** must be treated as hazardous waste and should not be rinsed or reused.[8] They should be sealed and disposed of through the institutional chemical waste program.

## Disposal Procedure

- Labeling: All waste containers must be accurately labeled with "Hazardous Waste," the full chemical name "**Pivaloylacetonitrile**," and the associated hazards (e.g., Toxic).[8]

- **Storage:** Store all waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, while awaiting pickup.
- **Arranging for Disposal:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for the pickup and disposal of all **Pivaloylacetonitrile** waste.[9] Provide them with a copy of the Safety Data Sheet.
- **Recommended Disposal Method:** The preferred method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber, carried out by a licensed and approved waste disposal facility.[9]

By adhering to these detailed safety and handling protocols, researchers can mitigate the risks associated with **Pivaloylacetonitrile** and maintain a safe and compliant laboratory environment.

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